

# Aerosil R 805: A Technical Guide to its Chemical Composition, Structure, and Characterization

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## Compound of Interest

Compound Name: *Aerosil R 805*

Cat. No.: *B1168409*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical composition, structure, and key properties of **Aerosil R 805**, a hydrophobized fumed silica. The information is tailored for researchers, scientists, and professionals in drug development who utilize this versatile excipient for rheology control, stabilization, and as a glidant. This document details its physicochemical characteristics and outlines relevant experimental protocols for its analysis.

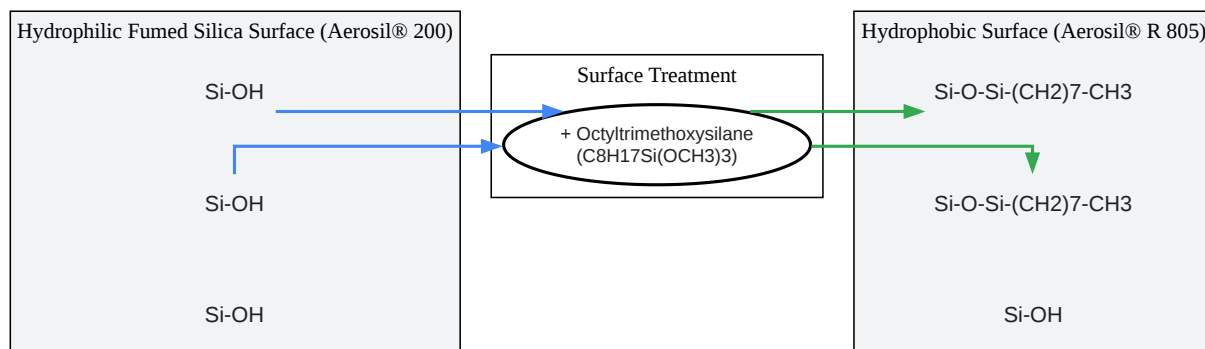
## Core Chemical Composition and Structure

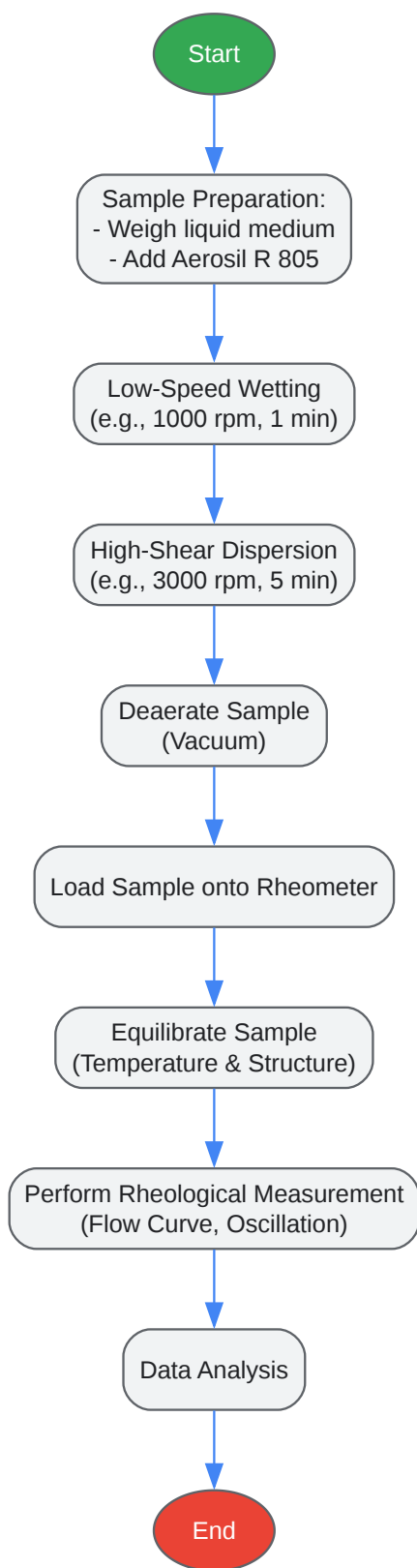
**Aerosil R 805** is a high-purity, amorphous, synthetic silicon dioxide that has been rendered hydrophobic through surface treatment. The base material is hydrophilic fumed silica, Aerosil 200, which is then modified with an organosilane, specifically octyltrimethoxysilane (OCTMO). [1][2][3][4] This surface modification process replaces the hydrophilic silanol groups (Si-OH) on the surface of the fumed silica particles with hydrophobic octyl groups.[5] The resulting product has a homogeneously hydrophobic surface.[6]

The International Nomenclature of Cosmetic Ingredients (INCI) name for this material is Silica Caprylyl Silylate.[2] The fundamental structure consists of spherical, non-porous primary particles of silicon dioxide (SiO<sub>2</sub>), which form aggregates and then agglomerates.[7] The hydrophobic surface treatment significantly reduces the material's ability to absorb moisture from the atmosphere compared to its hydrophilic counterparts.[8]

## Visualization of the Chemical Structure

The following diagram illustrates the chemical transformation of the hydrophilic silica surface to the hydrophobic surface characteristic of **Aerosil R 805**.





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